

Application Notes and Protocols for Tungsten-180 Isotopic Analysis

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Compound of Interest

Compound Name: Tungsten-180

CAS No.: 14265-79-3

Cat. No.: B080118

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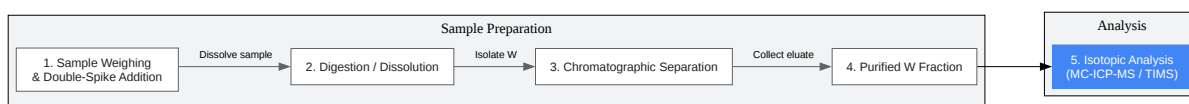
Introduction

Tungsten (W) isotopic analysis, particularly of the rare isotope ^{180}W , is a powerful tool in geological and cosmochemical research. The ^{182}Hf - ^{182}W isotopic system, for instance, is crucial for dating early solar system events and understanding planetary core formation.[1] Stable W isotopes are also emerging as tracers in oceanographic and paleoceanographic studies.[2][3] The analytical challenge lies in the low natural abundance of ^{180}W and the presence of isobaric interferences (e.g., from Hafnium and Tantalum) and molecular interferences (e.g., dimers of Niobium and Molybdenum), which necessitate rigorous sample preparation to isolate tungsten from the sample matrix.[2]

This document provides detailed protocols for the preparation of various sample types for high-precision **Tungsten-180** isotopic analysis by Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS) or Thermal Ionization Mass Spectrometry (TIMS).

General Workflow

The overall procedure involves three main stages: sample digestion to bring the solid sample into solution, multi-step chemical chromatography to isolate and purify tungsten, and finally, analysis by mass spectrometry. To correct for isotopic fractionation that may occur during sample preparation and analysis, a ^{180}W - ^{183}W double-spike is often added to the sample prior to dissolution.[4]



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Caption: High-level overview of the sample preparation workflow.

Experimental Protocols

Protocol 1: Sample Digestion and Dissolution

The goal of this step is the complete dissolution of the tungsten-bearing sample. The choice of method depends on the sample matrix. Tungsten minerals are often resistant to acid attack, requiring aggressive digestion techniques or fusion.[5]

Table 1: Summary of Sample Digestion Methods

Sample Type	Method	Reagents	Key Parameters	Reference(s)
Silicate Rocks	Acid Digestion	HF-HNO ₃ , HF-aqua regia, HCl-H ₃ PO ₄ -HF	Prolonged heating on a hot plate; may require high-pressure "bomb" digestion for complete recovery.	[5][6][7]
Ores / Minerals	Alkali Fusion	Sodium peroxide (Na ₂ O ₂), Lithium tetraborate	Fusion at 1050-1100 °C in a Pt-Au crucible followed by leaching with acid (e.g., citric acid).	[5]
Metal Alloys (Tool Steels)	Oxidative Acid Digestion	6% H ₂ O ₂ in 10% aqua regia, with tartaric acid as a complexing agent.	Open vessel digestion.	[8]
Mining Wastes	Bomb Digestion	Concentrated HNO ₃ and HCl	High-pressure digestion in a PTFE-lined bomb improves recovery compared to hot plate methods.	[6]

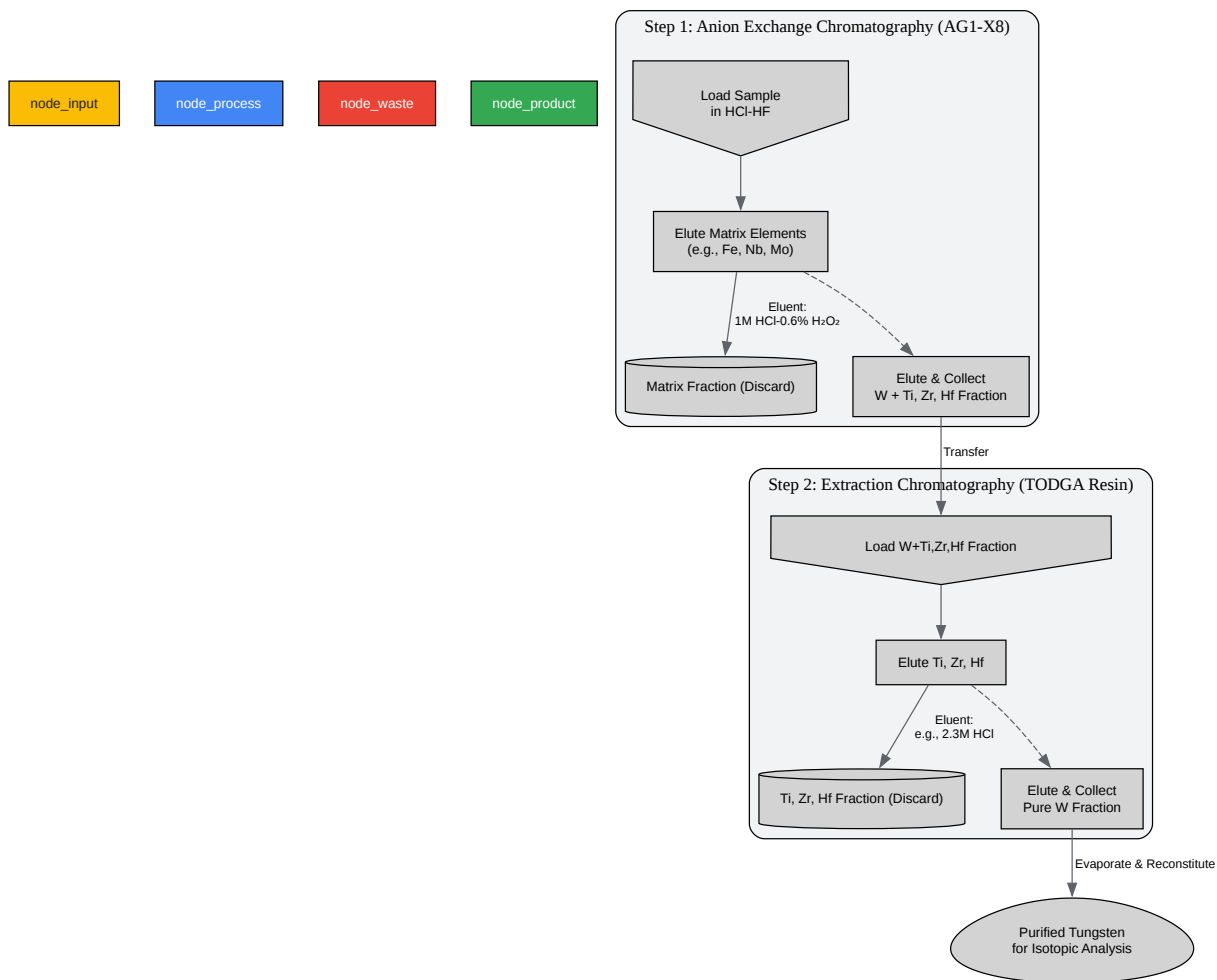
Detailed Protocol: Acid Digestion of Silicate Rock Samples

This protocol is adapted from methods developed for high-precision analysis of geological reference materials.[7][9]

- Weigh an appropriate amount of powdered rock sample (e.g., >1 g for ultra-high precision analysis) into a clean PTFE beaker.[\[7\]](#)[\[9\]](#)
- Add a calibrated amount of a ^{180}W - ^{183}W double-spike solution.[\[4\]](#)
- Add a mixture of concentrated hydrofluoric acid (HF) and nitric acid (HNO_3) to the beaker.
- Place the beaker on a hot plate at a controlled temperature (e.g., 140°C) and allow the sample to digest overnight or until completely dissolved.[\[6\]](#)
- Evaporate the solution to dryness.
- Repeat the addition of acid and evaporation steps as necessary to ensure complete dissolution and removal of silica.
- Convert the final residue into a chloride form by adding concentrated hydrochloric acid (HCl) and evaporating to dryness.
- Dissolve the final residue in the appropriate acid mixture for the subsequent chromatographic separation step (e.g., 3 M HCl-0.1 M HF).[\[10\]](#)

Protocol 2: Chromatographic Separation of Tungsten

This is the most critical stage for obtaining pure tungsten, free from interfering elements. A multi-stage chromatographic procedure is typically required. A common and effective method involves a primary anion-exchange separation followed by extraction chromatography.[\[7\]](#)[\[9\]](#)



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Caption: A two-stage chromatographic procedure to purify tungsten.

Detailed Protocol: Two-Stage Chromatographic Separation

This protocol is based on a method for isolating W from silicate samples for high-precision analysis.[\[7\]](#)[\[9\]](#)

Stage 1: Anion-Exchange Chromatography (e.g., AG1-X8 resin)

- Prepare an anion-exchange column with AG1-X8 resin (100-200 mesh). A 10 mL resin volume is suitable for >1 g of sample.[\[7\]](#)[\[9\]](#)
- Condition the column with the appropriate acid mixture (e.g., 2 M HF followed by the loading solution).[\[11\]](#)
- Load the dissolved sample solution onto the column.
- Wash the column to elute matrix elements and potential interferences. For example, use a mixture of 1 M HCl and 0.6% H₂O₂ to remove elements like Fe, Nb, and Mo.[\[11\]](#)
- Elute the fraction containing W, along with other high field strength elements like Ti, Zr, and Hf, using an appropriate eluent (e.g., a mixture of 0.5 M HF and 4 M HCl).[\[11\]](#) Collect this fraction for the next stage.

Stage 2: Extraction Chromatography (e.g., TODGA resin)

- Prepare a smaller extraction chromatography column with TODGA resin (50-100 µm particle size). A sequence of two columns (0.6 mL and 0.3 mL) can be used for high purity.[\[7\]](#)[\[9\]](#)
- Condition the column with the appropriate acid (e.g., 3 M HNO₃).[\[10\]](#)
- Load the collected fraction from Stage 1 onto the TODGA resin column.
- Selectively elute the interfering elements (Ti, Zr, Hf) using an appropriate acid mixture (e.g., eluting with 2.3 M HCl followed by 1.2 M HCl has been used for separating other elements and may be adapted).[\[10\]](#)
- Elute the purified tungsten fraction using a different acid mixture.

- Collect the pure W fraction, evaporate it to dryness, and reconstitute it in a weak acid (e.g., 2% HNO₃) for mass spectrometric analysis.[12]

Table 2: Summary of Chromatographic Separation Methods

Method	Resin	Eluents (Example)	Separation Goal	Recovery / Blank	Reference(s)
Two-Stage Anion/Extraction	AG1-X8 then TODGA	Stage 1 Elute Matrix: 1 M HCl/H ₂ O ₂ . Stage 2 Elute W: Specific acid mixture.	Collective separation of W, Ti, Zr, Hf from matrix, then isolation of W.	>90%	[7][9]
Single-Column Extraction	BPHA Resin	Load: 3 M HCl-0.1 M HF. Elute W: 1 M HF.	Simplified separation of W from Ti, Zr, Hf, Ta, and matrix elements.	~99% / <0.1 ng	[2][10]
Alkali Precipitation & Extraction	NaOH Precipitation then TEVA Resin	N/A	Initial separation of amphoteric W from matrix, followed by fine purification.	N/A	[2][10]

Concluding Remarks

The successful isotopic analysis of ¹⁸⁰W is critically dependent on the meticulous execution of sample preparation protocols. The primary objectives are the complete dissolution of the sample, quantitative recovery of tungsten, and the complete removal of all isobaric and molecular interferences. The specific combination of digestion and chromatographic methods should be optimized based on the sample matrix and the required analytical precision. The use of a ¹⁸⁰W-¹⁸³W double-spike is highly recommended to achieve the most accurate and precise

data by correcting for any mass-dependent fractionation induced during the chemical purification process.[4] The final purified tungsten solution is typically introduced into an MC-ICP-MS for high-precision isotopic ratio measurements.[3][13]

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